

Di-tert-dodecyl Polysulfide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Di-tert-dodecyl polysulfide*

Cat. No.: *B1629441*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **di-tert-dodecyl polysulfide**, a complex organosulfur compound with significant applications as a lubricant additive. This document details its chemical structure, synthesis, and key analytical methodologies, presenting data in a clear and accessible format for researchers, scientists, and professionals in drug development who may encounter this class of compounds in various formulations.

Chemical Structure and Properties

Di-tert-dodecyl polysulfide is not a single molecular entity but rather a mixture of molecules with the general formula $(t\text{-C}_{12}\text{H}_{25})_2\text{S}_x$, where 'x' represents the number of sulfur atoms in the polysulfide chain, typically ranging from 2 to 6.[1] The 'tert-dodecyl' group is a branched $\text{C}_{12}\text{H}_{25}$ alkyl group. The presence of a mixture of polysulfide chain lengths results in an average molecular weight.

The conflicting molecular formulas and weights reported in various sources arise from the fact that **di-tert-dodecyl polysulfide** is a UVCB substance (Unknown or Variable composition, Complex reaction products or Biological materials). Different commercial products may have varying distributions of sulfur chain lengths, leading to different average molecular weights. For example, some sources indicate an average molecular weight of approximately 434 g/mol, corresponding to an average of around three sulfur atoms (trisulfide).[2] Other sources report higher molecular weights, suggesting longer polysulfide chains.[3][4]

A summary of the key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Di-tert-dodecyl Polysulfide**

Property	Value	Reference
CAS Number	68425-15-0	[2] [3] [4]
EC Number	270-335-7	
Appearance	Yellow to reddish-colored liquid with a strong odor	
Linear Formula	$(C_9H_{19}C(CH_3)_2)_2S_x$	
Average Molecular Weight (Mn)	~434 g/mol (for trisulfide)	[2]
Density	~0.95 - 1.01 g/mL at 25 °C	
Boiling Point	> 193.7 °C	[5]
Flash Point	> 100 °C (> 212 °F)	
Water Solubility	Insoluble (e.g., 260 ng/L at 20 °C)	[5]
Solubility in Organic Solvents	Readily soluble in organic solvents	
Refractive Index (n _{20/D})	~1.511 - 1.545	
Pour Point	-21 °C	
Viscosity	53 cP at 40 °C	

Synthesis of Di-tert-dodecyl Polysulfide

The synthesis of **di-tert-dodecyl polysulfide** generally involves the reaction of a tertiary dodecyl mercaptan with elemental sulfur in the presence of a basic catalyst. The length of the polysulfide chain (the value of 'x') can be controlled by adjusting the molar ratio of the reactants.

Generalized Experimental Protocol for Synthesis

This protocol is a generalized procedure based on methods described for the synthesis of organic polysulfides.^{[6][7][8]}

Materials:

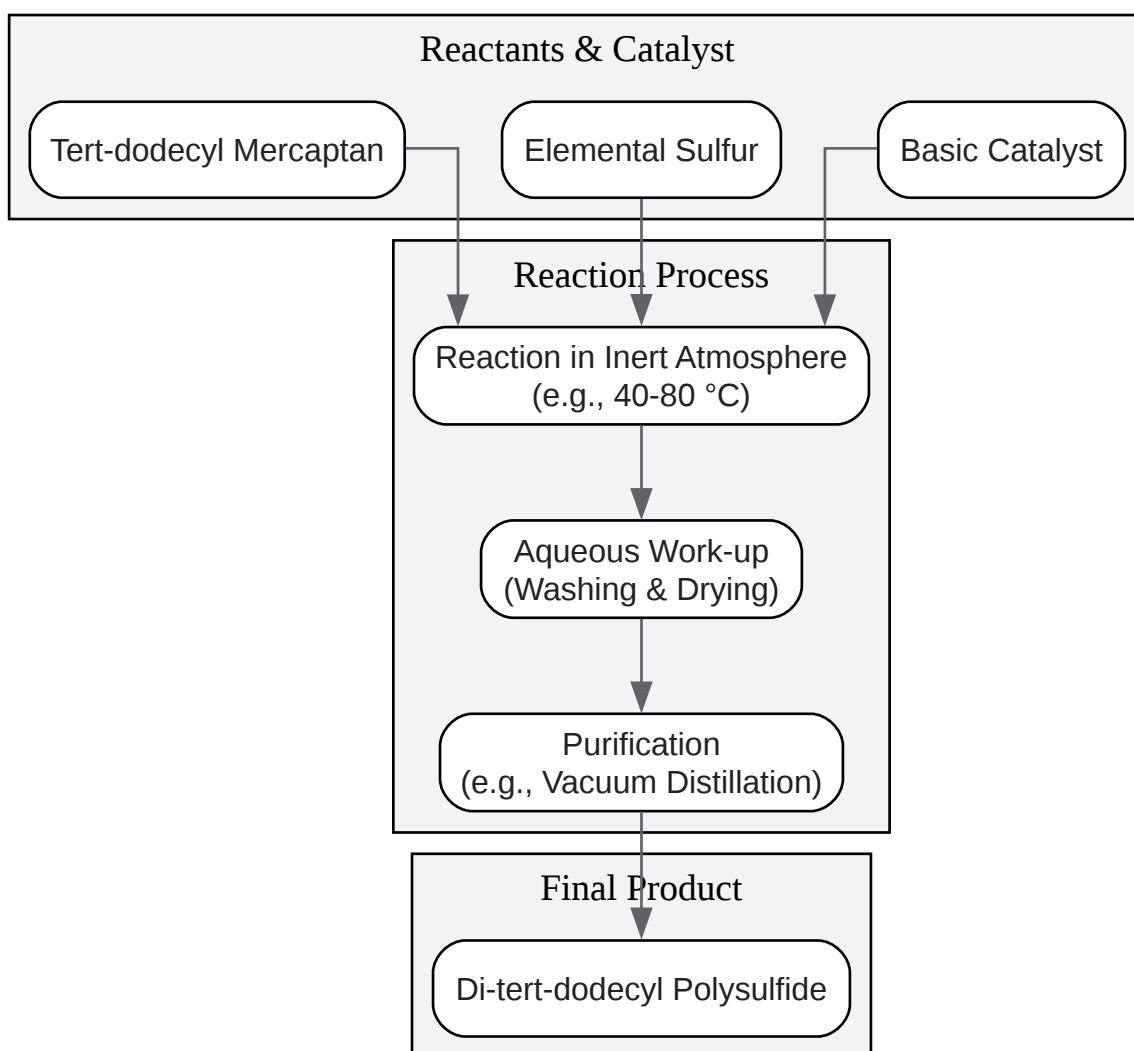
- Tert-dodecyl mercaptan
- Elemental sulfur (powdered)
- Basic catalyst (e.g., triethylamine, sodium hydroxide)
- Solvent (optional, e.g., methanol, toluene)
- Nitrogen gas supply
- Standard laboratory glassware (three-necked flask, condenser, thermometer, magnetic stirrer)

Procedure:

- **Reaction Setup:** A three-necked round-bottom flask is equipped with a magnetic stirrer, a condenser, a thermometer, and a nitrogen inlet. The system is purged with nitrogen to create an inert atmosphere.
- **Charging Reactants:** Tert-dodecyl mercaptan and the optional solvent are added to the flask.
- **Catalyst Addition:** A catalytic amount of a basic catalyst, such as triethylamine, is introduced to the reaction mixture.
- **Sulfur Addition:** The mixture is heated to a specific temperature (e.g., 40-80 °C). Elemental sulfur is then added portion-wise to control the exothermic reaction and the evolution of hydrogen sulfide gas. The molar ratio of sulfur to mercaptan will determine the average length of the polysulfide chain.
- **Reaction:** The reaction mixture is stirred at the set temperature for a period of 1 to 3 hours. The progress of the reaction can be monitored by observing the dissolution of sulfur.

- Work-up:
 - After the reaction is complete, the mixture is cooled to room temperature.
 - If a solvent was used, it is removed under reduced pressure using a rotary evaporator.
 - The crude product is washed with an aqueous solution of a base (e.g., 10% sodium hydroxide) to remove any unreacted mercaptan and hydrogen sulfide, followed by washing with water until the washings are neutral.^[8]
 - The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate) and then filtered.
- Purification: The final product, a light yellow to reddish viscous liquid, can be further purified by vacuum distillation if necessary.

Logical Relationship for Synthesis:



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Synthesis workflow for **di-tert-dodecyl polysulfide**.

Analysis of Di-tert-dodecyl Polysulfide

The analysis of **di-tert-dodecyl polysulfide** is challenging due to its complex nature as a mixture. A combination of chromatographic and spectroscopic techniques is typically employed for its characterization.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for separating the different polysulfide components. Due to the nonpolar nature of the compound, reversed-phase HPLC is the method of choice. However,

direct analysis can be difficult. Derivatization is often necessary to improve chromatographic separation and detection.[9]

Generalized Experimental Protocol for HPLC Analysis (with Derivatization):

- **Derivatization:** The polysulfide mixture is reacted with a suitable derivatizing agent, such as a phosphine (e.g., triphenylphosphine) or a methylating agent, to convert the polysulfides into more stable and easily separable derivatives.
- **Instrumentation:** A standard HPLC system equipped with a UV detector or a mass spectrometer (LC-MS) is used.
- **Chromatographic Conditions:**
 - **Column:** A reversed-phase C18 column is typically used.
 - **Mobile Phase:** A gradient of organic solvents, such as acetonitrile and water, is commonly employed.
 - **Flow Rate:** A flow rate of around 1 mL/min is typical.
 - **Detection:** UV detection at a wavelength where the derivatives absorb, or mass spectrometry for identification of the different polysulfide chain lengths.
- **Data Analysis:** The retention times and peak areas are used to separate and quantify the different polysulfide components in the mixture.

Mass Spectrometry (MS)

Mass spectrometry is an essential tool for determining the molecular weight distribution of the polysulfide mixture. Techniques such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) coupled with a mass analyzer (e.g., quadrupole, time-of-flight) can be used.

Generalized Experimental Protocol for Mass Spectrometry Analysis:

- **Sample Preparation:** The **di-tert-dodecyl polysulfide** sample is dissolved in a suitable organic solvent (e.g., methanol, acetonitrile) at a low concentration.

- **Instrumentation:** A mass spectrometer with an appropriate ionization source (ESI or APCI) is used. The instrument is calibrated using a standard of known mass.
- **Analysis:** The sample solution is introduced into the mass spectrometer. The instrument is operated in either positive or negative ion mode to detect the molecular ions or characteristic fragment ions of the different polysulfide components.
- **Data Analysis:** The resulting mass spectrum will show a series of peaks corresponding to the different $(t\text{-C}_{12}\text{H}_{25})_2\text{S}_x$ species, allowing for the determination of the distribution of 'x'.

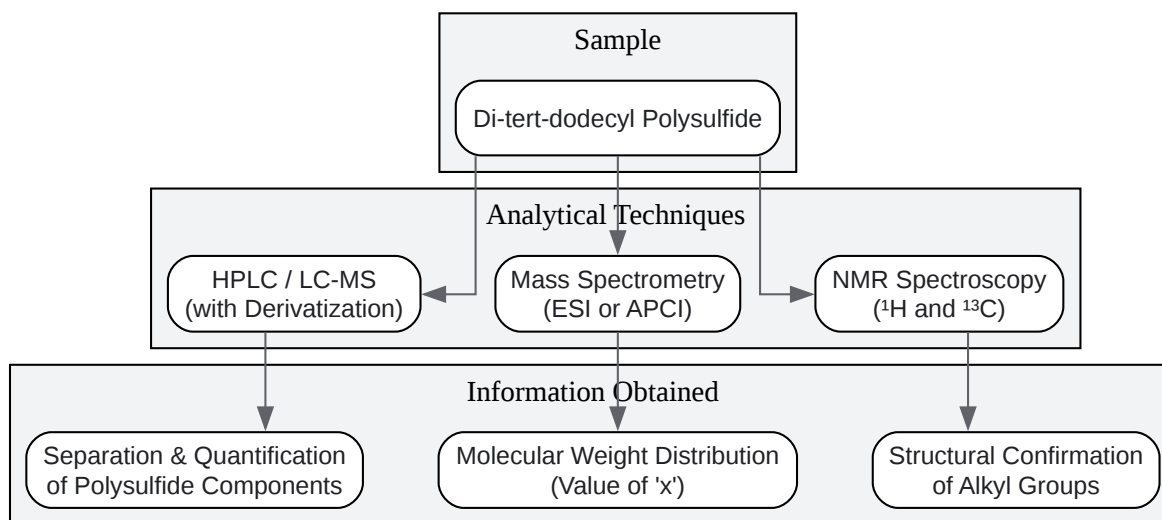
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides valuable information about the chemical structure of the tert-dodecyl groups and can be used to confirm the presence of the polysulfide linkage. Both ^1H and ^{13}C NMR are useful.

Generalized Methodology for NMR Analysis:

- **Sample Preparation:** A small amount of the **di-tert-dodecyl polysulfide** sample is dissolved in a deuterated solvent (e.g., CDCl_3). A reference standard, such as tetramethylsilane (TMS), may be added.
- **Instrumentation:** A high-resolution NMR spectrometer is used.
- **Data Acquisition:** ^1H and ^{13}C NMR spectra are acquired.
- **Spectral Interpretation:**
 - ^1H NMR: The spectrum will show characteristic signals for the protons of the tert-dodecyl groups. The chemical shifts and splitting patterns can be used to confirm the structure of the alkyl chains. The signals for protons adjacent to the sulfur atoms will be shifted downfield.
 - ^{13}C NMR: The spectrum will show signals for the different carbon atoms in the tert-dodecyl groups. The chemical shifts of the carbons directly bonded to the sulfur atoms will be particularly informative.

Experimental Workflow for Analysis:



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Analytical workflow for **di-tert-dodecyl polysulfide**.

Applications and Safety

Di-tert-dodecyl polysulfide is primarily used as an extreme pressure (EP) additive in lubricants, greases, and metalworking fluids.[10][11] Its high sulfur content provides excellent anti-wear and load-carrying properties.

From a safety perspective, it is important to handle **di-tert-dodecyl polysulfide** with appropriate personal protective equipment, including gloves and eye protection. It may cause skin and eye irritation.[7] It is also classified as harmful to aquatic life with long-lasting effects. [12] For detailed safety information, the Safety Data Sheet (SDS) should always be consulted. [10][12]

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